Introduction: The Analytical Imperative for 1,3-Dithiane-2-ethanol

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Compound of Interest

Compound Name:	*1,3-Dithiane-2-ethanol*
CAS No.:	*14947-48-9*
Cat. No.:	*B1600782*

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In the landscape of synthetic organic chemistry and drug development, 1,3-dithiane derivatives serve as indispensable tools, most notably as masked acyl anion equivalents for carbon-carbon bond formation.[1] **1,3-Dithiane-2-ethanol**, a member of this class, incorporates a reactive hydroxyl group, making it a versatile building block for more complex molecular architectures. The precise characterization of this molecule is paramount for ensuring reaction fidelity, assessing purity, and understanding its metabolic fate.

Mass spectrometry stands as the definitive analytical technique for this purpose, offering unparalleled sensitivity and structural elucidation capabilities. This guide provides a comprehensive framework for the mass spectrometric analysis of **1,3-Dithiane-2-ethanol**, moving beyond a simple recitation of methods to explain the underlying scientific rationale for each experimental choice. We will explore two primary analytical pathways: Gas Chromatography-Mass Spectrometry (GC-MS) for detailed structural fingerprinting and Liquid Chromatography-Mass Spectrometry (LC-MS) for straightforward molecular weight confirmation.

Physicochemical Profile of 1,3-Dithiane-2-ethanol

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A successful mass spectrometry analysis is predicated on a thorough understanding of the analyte's chemical and physical properties. These characteristics dictate the optimal choice of sample preparation, chromatographic separation, and ionization technique.

Property	Value / Description	Significance for MS Analysis
Molecular Formula	$C_6H_{12}OS_2$	Determines the exact monoisotopic mass.
Molecular Weight	164.29 g/mol	The target mass for the molecular ion in the mass spectrum.
Monoisotopic Mass	164.03328 Da	The precise mass used for high-resolution mass spectrometry.
Structure	A 1,3-dithiane ring with a -CH_2CH_2OH substituent at the C2 position.	The presence of the dithiane ring and a primary alcohol functional group dictates the fragmentation behavior and chromatographic properties.
Volatility	Semi-volatile.	The compound's volatility is sufficient for GC analysis, but the polar hydroxyl group can lead to poor peak shape and thermal degradation. Derivatization is often required to enhance volatility and thermal stability.
Polarity	Moderately polar due to the hydroxyl group.	This polarity influences the choice of GC column (polar columns like WAX phases can be used for underivatized analysis) and makes the compound suitable for reverse-phase LC.[2]

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Part 1: Gas Chromatography-Mass Spectrometry (GC-MS) - The Structural Elucidation Workhorse

For a molecule of this nature, GC-MS, particularly with Electron Ionization (EI), is the gold standard for unambiguous identification. The high-energy EI process induces extensive and reproducible fragmentation, creating a unique mass spectrum that serves as a structural "fingerprint".[3]

The Causality Behind Derivatization: Enhancing Analytical Performance

While direct injection is possible, the presence of the primary alcohol makes **1,3-Dithiane-2-ethanol** a prime candidate for derivatization. The active hydrogen of the hydroxyl group can interact with active sites in the GC inlet and column, leading to peak tailing and reduced sensitivity.

Trimethylsilylation (TMS) is the preferred method. Reacting the analyte with a silylating agent like N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) replaces the active hydrogen with a non-polar TMS group (-Si(CH_3)$_3$).

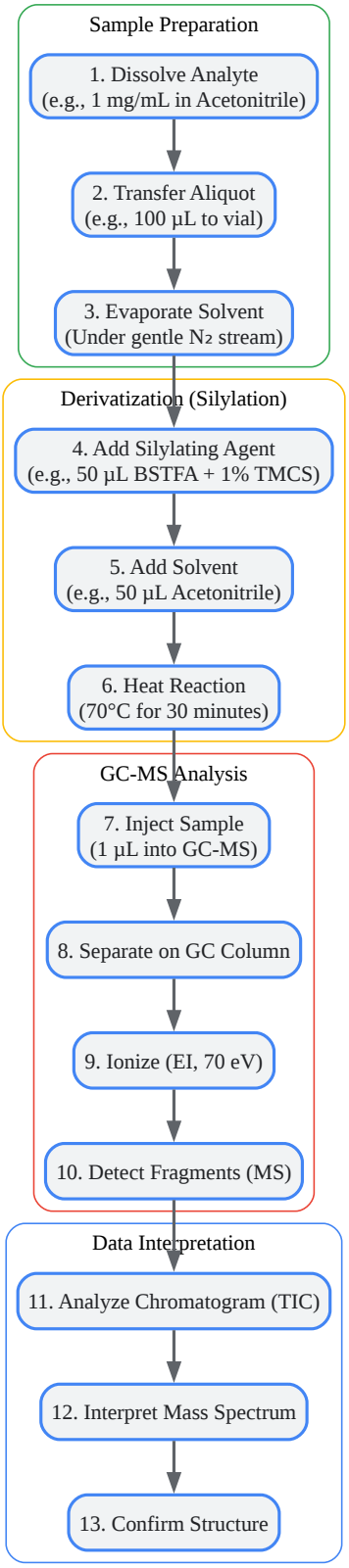
The benefits are threefold:

- Increased Volatility: The non-polar TMS ether is more volatile than the parent alcohol.
- Improved Peak Shape: Blocking the polar hydroxyl group minimizes unwanted column interactions, resulting in sharper, more symmetrical peaks.
- Enhanced Fragmentation Information: The resulting derivative provides additional, structurally informative fragmentation pathways.

Experimental Workflow for GC-MS Analysis

The following diagram outlines a robust workflow for the GC-MS analysis of **1,3-Dithiane-2-ethanol**.

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Caption: GC-MS workflow for **1,3-Dithiane-2-ethanol** analysis.

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Step-by-Step GC-MS Protocol

- Sample Preparation:
  - Accurately weigh and dissolve **1,3-Dithiane-2-ethanol** in a suitable solvent (e.g., acetonitrile or dichloromethane) to a concentration of 1 mg/mL.
  - Transfer 100 µL of this stock solution to a 2 mL autosampler vial.
  - Evaporate the solvent to dryness under a gentle stream of nitrogen.
- Derivatization (TMS Ether Formation):
  - To the dry residue, add 50 µL of BSTFA (containing 1% TMCS as a catalyst) and 50 µL of acetonitrile.
  - Cap the vial tightly and heat at 70°C for 30 minutes in a heating block or oven.
  - Allow the vial to cool to room temperature before analysis.
- GC-MS Instrumental Parameters:

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Parameter	Recommended Setting	Rationale
GC System	Agilent 8890 GC or equivalent	Standard, robust platform.
MS System	Agilent 5977B MSD or equivalent	Provides reliable EI spectra.
Injector	Split/Splitless, 250°C	Ensures efficient vaporization without thermal degradation.
Injection Mode	Split (e.g., 20:1)	Prevents column overloading for a concentrated sample.
Carrier Gas	Helium, Constant Flow @ 1.2 mL/min	Inert and provides good chromatographic efficiency.
Column	HP-5ms (30 m x 0.25 mm, 0.25 µm)	A non-polar column ideal for separating the TMS-derivatized analyte.
Oven Program	80°C (hold 2 min), ramp to 280°C @ 15°C/min, hold 5 min	Provides good separation from solvent and potential impurities.
Ion Source	Electron Ionization (EI)	Standard for generating reproducible fragmentation patterns.[3]
Ionization Energy	70 eV	The industry standard for creating extensive fragmentation and for library matching.
MS Source Temp	230°C	Prevents condensation of analytes in the source.
MS Quad Temp	150°C	Ensures stable mass filtering.
Scan Range	m/z 40-500	Captures the molecular ion and all significant fragments.

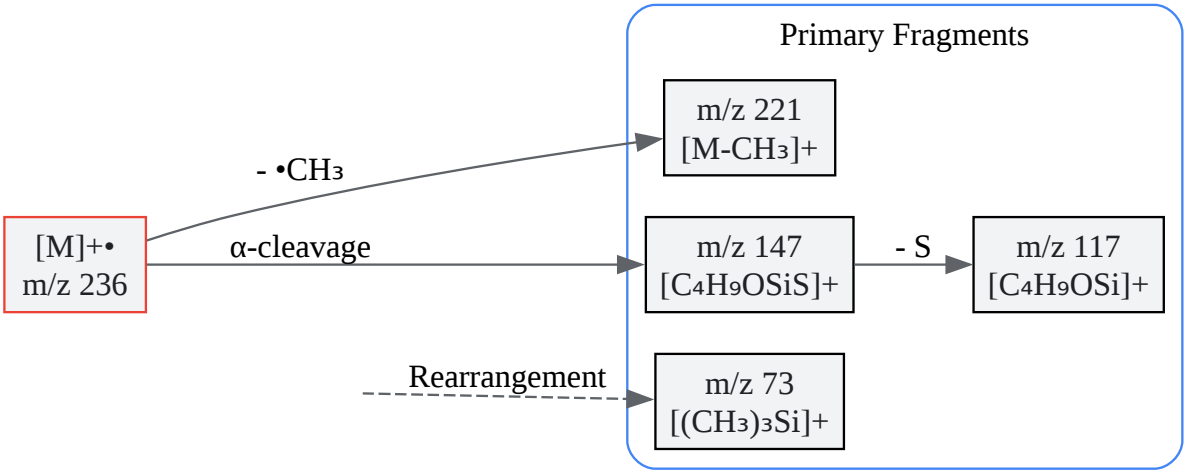
EI Fragmentation Analysis: Decoding the Spectrum

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The mass spectrum is a puzzle. By understanding fundamental fragmentation rules for alcohols, ethers (the TMS derivative), and sulfur-containing rings, we can piece together the structure of the analyte.[4][5]

Key Fragmentation Pathways of TMS-derivatized **1,3-Dithiane-2-ethanol**:

The molecular ion of the TMS derivative will have an m/z of 236.



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Caption: Predicted EI fragmentation of TMS-**1,3-Dithiane-2-ethanol**.

Interpretation of Key Fragment Ions (TMS Derivative):

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m/z	Proposed Structure / Origin	Mechanistic Insight
236	$[C_9H_{20}OS_2Si]^+\bullet$ (Molecular Ion)	Confirms the molecular weight of the derivatized analyte. May be of low intensity.
221	$[M - CH_3]^+$	Loss of a methyl radical from the TMS group. A very common and characteristic fragmentation for TMS ethers.
147	$[CH_2(CH_2)_2S-CH-CH_2CH_2OTMS]^+$	α-Cleavage: This is the most significant fragmentation. It involves the cleavage of the C-C bond between the dithiane ring and the ethanol side chain, with the charge retained on the sulfur-containing fragment. This is highly diagnostic.
119	$[C_4H_7S_2]^+$	Cleavage of the C-C bond on the other side of the dithiane ring, with charge retention on the dithiane moiety itself.
117	$[CH_2=CH-OTMS]^+$	A fragment arising from the side chain, often formed after initial ring fragmentation.
73	$[(CH_3)_3Si]^+$	The trimethylsilyl cation. A hallmark of TMS derivatization, often a very abundant ion.

Part 2: Liquid Chromatography-Mass Spectrometry (LC-MS) - The Molecular Weight Confirmation Tool

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When the primary goal is rapid confirmation of molecular weight, or when dealing with complex mixtures where GC separation is inadequate, LC-MS with Electrospray Ionization (ESI) is the method of choice.[6] ESI is a "soft" ionization technique that typically imparts a proton to the analyte, forming a protonated molecule [M+H]+ with little to no fragmentation in the source.[7]

Rationale for ESI

For **1,3-Dithiane-2-ethanol**, the hydroxyl group provides a site for protonation. While the overall molecule is not highly polar, ESI in positive ion mode is effective. The primary ion observed will be at m/z 165, corresponding to $[C_6H_{12}OS_2 + H]^+$.

Step-by-Step LC-MS Protocol

- Sample Preparation:
  - Dissolve the analyte in a suitable solvent mixture, typically matching the initial mobile phase conditions (e.g., 50:50 Methanol:Water) to a concentration of approximately 10 µg/mL.
  - Filter the sample through a 0.22 µm syringe filter if any particulate matter is present.
- LC-MS Instrumental Parameters:

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Parameter	Recommended Setting	Rationale
LC System	Agilent 1260 Infinity II or equivalent	Standard HPLC/UHPLC system.
MS System	Agilent 6120 Single Quadrupole or equivalent	Sufficient for molecular weight confirmation.
Column	C18 Column (e.g., 2.1 x 50 mm, 1.8 µm)	Standard reverse-phase column for separating moderately polar compounds.
Mobile Phase A	Water + 0.1% Formic Acid	The acid provides a source of protons to facilitate ionization.
Mobile Phase B	Acetonitrile or Methanol + 0.1% Formic Acid	Organic solvent for eluting the analyte.
Gradient	5% B to 95% B over 5 minutes	A typical screening gradient.
Flow Rate	0.3 mL/min	Appropriate for a 2.1 mm ID column.
Ion Source	Electrospray Ionization (ESI), Positive Mode	Soft ionization ideal for generating [M+H]+ ions.[7]
Drying Gas Temp	325°C	Helps desolvate the ESI droplets.
Nebulizer Gas	35 psi	Assists in forming a fine spray.
Capillary Voltage	3500 V	Applied potential to induce charge separation.
Scan Range	m/z 100-300	A narrow range centered around the expected [M+H]+ ion.

Interpreting ESI-MS Data

The data from an LC-MS experiment is typically simpler than GC-MS. The primary ion of interest will be the protonated molecule.

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m/z	Proposed Ion	Confirmation
165.04	$[M+H]^+$	Confirms the molecular weight of the parent compound.
187.02	$[M+Na]^+$	A sodium adduct is commonly observed in ESI. Its presence, 22 Da higher than $[M+H]^+$, further validates the molecular weight.

For further structural confirmation using LC-MS, a tandem mass spectrometer (e.g., a QQQ or Q-TOF) would be required to perform Collision-Induced Dissociation (CID) on the precursor ion at m/z 165. This would yield fragment ions, typically through the loss of neutral molecules like water (H_2O).

Conclusion: A Synergistic Approach

The comprehensive analysis of **1,3-Dithiane-2-ethanol** is best achieved by leveraging the complementary strengths of both GC-MS and LC-MS. GC-MS with EI after TMS derivatization provides an unparalleled level of detail for absolute structural confirmation through its rich and reproducible fragmentation patterns. LC-MS with ESI offers a rapid and gentle method for verifying the molecular weight of the intact molecule. For researchers and drug development professionals, mastering these techniques is essential for guaranteeing the identity, purity, and quality of this critical synthetic intermediate.

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